

A Comprehensive Spectroscopic Guide to 2,5-Dichlorobenzoic Acid

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 2,5-Dichlorobenzoic acid

Cat. No.: B7767042

[Get Quote](#)

This technical guide provides an in-depth analysis of the spectral data for **2,5-dichlorobenzoic acid**, a key intermediate in the synthesis of various pharmaceuticals and agrochemicals.^[1] This document is intended for researchers, scientists, and professionals in drug development, offering a detailed exploration of its structural features through nuclear magnetic resonance (NMR), infrared (IR), and mass spectrometry (MS).

Introduction

2,5-Dichlorobenzoic acid (C₇H₄Cl₂O₂, CAS No. 50-79-3) is a white crystalline solid.^[1] Its utility in various synthetic pathways necessitates a thorough understanding of its chemical structure and purity, which can be unequivocally determined through a combination of spectroscopic techniques. This guide will delve into the interpretation of ¹H NMR, ¹³C NMR, IR, and mass spectra of **2,5-dichlorobenzoic acid**, providing not just the data, but also the rationale behind the spectral features and the experimental methodologies to obtain them.

Molecular Structure and Key Spectroscopic Features

The molecular structure of **2,5-dichlorobenzoic acid** is fundamental to understanding its spectral data. The presence of a carboxylic acid group and two chlorine atoms on the benzene ring gives rise to a unique spectroscopic fingerprint.

Figure 1: Molecular structure of **2,5-Dichlorobenzoic acid** with atom numbering.

Mass Spectrometry (MS)

Mass spectrometry is a powerful analytical technique for determining the molecular weight and elemental composition of a compound, as well as providing structural information through fragmentation patterns. For **2,5-dichlorobenzoic acid**, electron ionization (EI) is a common method.^[2]

Experimental Protocol: Electron Ionization Mass Spectrometry (EI-MS)

- Sample Preparation: A small amount of solid **2,5-dichlorobenzoic acid** is introduced into the mass spectrometer via a direct insertion probe or by gas chromatography if volatile enough.
- Ionization: The sample is bombarded with a high-energy electron beam (typically 70 eV) in a high vacuum, causing the molecule to ionize and fragment.
- Mass Analysis: The resulting positively charged ions are accelerated and separated based on their mass-to-charge ratio (m/z) by a mass analyzer (e.g., a quadrupole or time-of-flight analyzer).
- Detection: The abundance of each ion is measured by a detector, generating a mass spectrum.

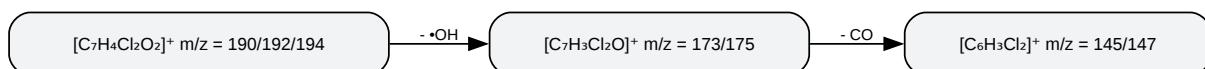
Data Interpretation

The mass spectrum of **2,5-dichlorobenzoic acid** exhibits a characteristic pattern of peaks.

m/z	Relative Intensity (%)	Assignment
190	~60%	[M] ⁺ (Molecular ion with $^{35}\text{Cl}_2$)
192	~40%	[M+2] ⁺ (Isotope peak with one ^{35}Cl and one ^{37}Cl)
194	~6%	[M+4] ⁺ (Isotope peak with $^{37}\text{Cl}_2$)
173	100%	[[M-OH]] ⁺ (Loss of hydroxyl radical)
145	~30%	[[M-COOH]] ⁺ (Loss of carboxyl group)
110	~20%	[C ₆ H ₃ Cl] ⁺

Data is compiled from representative spectra and may vary slightly based on instrumentation.

The molecular ion peak cluster at m/z 190, 192, and 194 is a definitive indicator of a molecule containing two chlorine atoms, due to the natural isotopic abundance of ^{35}Cl and ^{37}Cl . The base peak at m/z 173 corresponds to the loss of a hydroxyl radical, a common fragmentation pathway for carboxylic acids.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Page loading... [guidechem.com]

- 2. Benzoic acid, 2,5-dichloro- [webbook.nist.gov]
- To cite this document: BenchChem. [A Comprehensive Spectroscopic Guide to 2,5-Dichlorobenzoic Acid]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b7767042#2-5-dichlorobenzoic-acid-spectral-data-nmr-ir-mass-spec\]](https://www.benchchem.com/product/b7767042#2-5-dichlorobenzoic-acid-spectral-data-nmr-ir-mass-spec)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com